

# A Comprehensive Technical Guide to 2-Bromoheptafluoronaphthalene

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2-Bromoheptafluoronaphthalene

CAS No.: 27041-17-4

Cat. No.: B1279436

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromoheptafluoronaphthalene** (CAS No. 27041-17-4), a halogenated aromatic compound with significant potential in materials science and as a synthetic intermediate. This document collates available data on its chemical and physical properties, synthesis, and applications, with a focus on presenting quantitative data in a structured format and detailing experimental procedures where available.

## Chemical and Physical Properties

**2-Bromoheptafluoronaphthalene** is a solid, perfluorinated naphthalene derivative. The presence of seven fluorine atoms and one bromine atom imparts unique electronic properties and thermal stability to the molecule.

Table 1: Physical and Chemical Properties of **2-Bromoheptafluoronaphthalene**

Property	Value	Reference(s)
CAS Number	27041-17-4	[1][2][3][4]
IUPAC Name	2-bromo-1,3,4,5,6,7,8-heptafluoronaphthalene	[1][3]
Molecular Formula	C <sub>10</sub> BrF <sub>7</sub>	[3]
Molecular Weight	333.00 g/mol	[3]
Physical Form	Solid	[1]
Melting Point	69-71 °C	[1]
Boiling Point	283.6 °C at 760 mmHg	
Density	1.968 g/cm <sup>3</sup>	
Flash Point	125.3 °C	
Solubility	Poor in water; Soluble in organic solvents.	
Purity	Typically available at 85% or higher purity.	[1]
Storage Temperature	Ambient	[1]

## Synthesis and Experimental Protocols

The synthesis of **2-Bromoheptafluoronaphthalene** has been described via the bromination of a heptafluoronaphthalene intermediate derived from octafluoronaphthalene.

### Synthesis from Octafluoronaphthalene

A patented method outlines a two-step synthesis starting from octafluoronaphthalene.[5]

#### Step 1: Formation of the Grignard-like Intermediate

An intermediate product is formed by reacting octafluoronaphthalene with a Grignard-like reagent in an organic solvent. The patent suggests this reaction is efficient, with a high conversion rate under mild conditions.[5]

## Step 2: Bromination

The intermediate from Step 1 is then subjected to bromination to yield **2-Bromoheptafluoronaphthalene**.<sup>[5]</sup>

Experimental Protocol (Based on Patent CN117964457A):<sup>[5]</sup>

- Catalyst: 0.8 mol% Iron(III) acetylacetonate (relative to the starting octafluoronaphthalene).
- Brominating Agent: Liquid bromine (1 equivalent).
- Solvent: An unspecified organic solvent is used to prepare a solution of the intermediate from Step 1.
- Procedure:
  - To a reaction vessel, add the catalyst.
  - Slowly add the solution of the intermediate product to the reaction vessel with thorough stirring and mixing.
  - Slowly add the liquid bromine to the mixture.
  - The reaction is carried out at room temperature (25 °C) for 2 hours.
- Work-up:
  - After the reaction is complete, a large amount of water is added to precipitate the product.
  - The resulting solid is collected by filtration to obtain colorless crystals of **2-Bromoheptafluoronaphthalene**.
- Yield and Purity: The reported yield is 82% with a purity of 98%.<sup>[5]</sup>

[Click to download full resolution via product page](#)

Caption: Role of **2-Bromoheptafluoronaphthalene** in OFETs and OLEDs.

## Biological Activity and Toxicological Profile

The biological activity and toxicological profile of **2-Bromoheptafluoronaphthalene** have not been thoroughly investigated. The available Safety Data Sheet (SDS) provides general hazard information.

Table 2: Hazard Identification

Hazard Statement(s)	Precautionary Statement(s)	Signal Word	Pictogram	Reference(s)
H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	Warning	GHS07 (Exclamation mark)	[1]
H319: Causes serious eye irritation.	[1]			
H335: May cause respiratory irritation.	[1]			
Harmful by inhalation, in contact with skin, and if swallowed.	[6]			

## Comparative Insights from Related Compounds

While specific data on **2-Bromoheptafluoronaphthalene** is lacking, studies on other polyfluorinated and brominated aromatic compounds may offer some preliminary insights into potential biological activities and toxicological concerns.

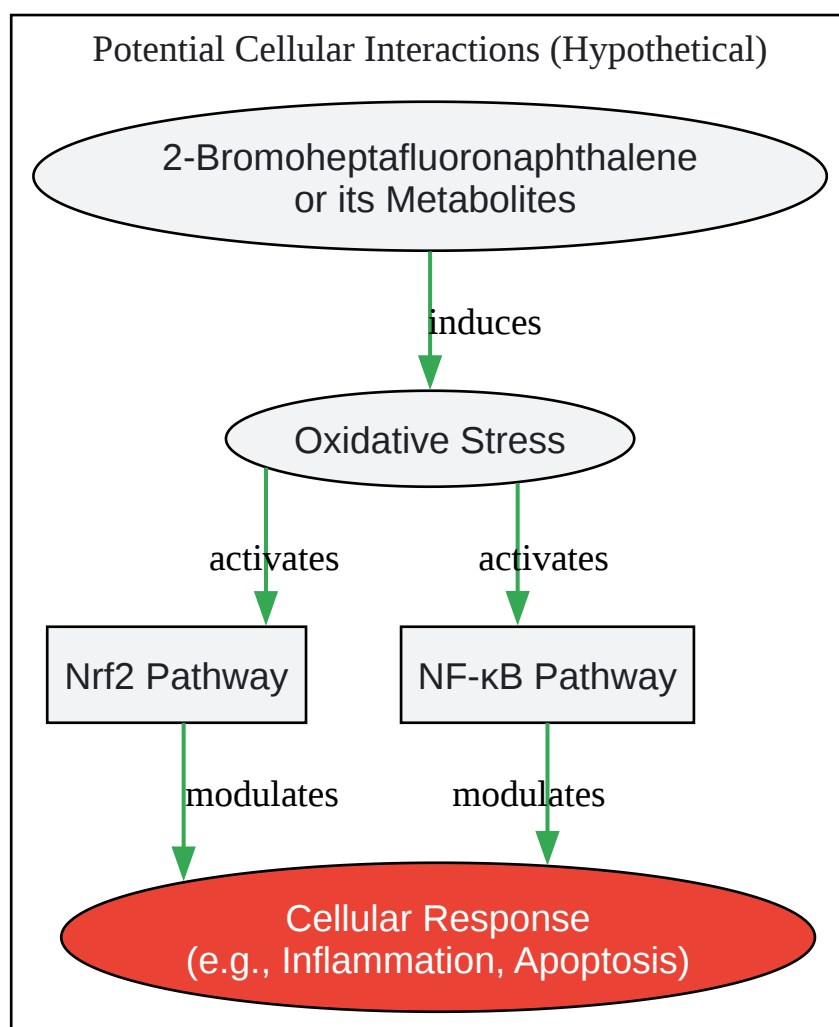
- Polyfluorinated Compounds (PFCs): Some PFCs have been shown to persist in the environment and bioaccumulate. [7] Toxicological studies on various PFCs have indicated

potential effects on the liver, developmental toxicity, and endocrine disruption. [7] In vitro screening of some per- and polyfluorinated substances has shown interference with the thyroid hormone system. [8]\* Brominated Aromatic Compounds: Certain brominated flame retardants, which are structurally distinct but also contain brominated aromatic rings, have been associated with adverse health effects, including endocrine disruption and neurotoxicity. [9][10]\* Naphthalene Derivatives: The biological activities of naphthalene derivatives are diverse. Some have shown potential as anticancer agents, while others exhibit toxicity mediated by their reactive metabolites. [11] The metabolism of naphthalene itself can lead to immunosuppressive effects in vitro. [11]

## Potential Interaction with Signaling Pathways

Given the chemical structure, it is plausible that **2-Bromoheptafluoronaphthalene** or its metabolites could interact with key cellular signaling pathways, such as the Nrf2 and NF-κB pathways, which are often modulated by xenobiotics and play crucial roles in cellular stress responses, inflammation, and carcinogenesis. [12][13][14][15] However, no direct experimental evidence for this has been found for **2-Bromoheptafluoronaphthalene**.

Hypothesized Interaction with Cellular Signaling Pathways



[Click to download full resolution via product page](#)

Caption: Hypothetical modulation of Nrf2 and NF-κB pathways.

## Conclusion

**2-Bromoheptafluoronaphthalene** is a specialty chemical with demonstrated utility in the synthesis of materials for organic electronics. Its physical and chemical properties are well-characterized, and a viable synthetic route has been established. However, a significant knowledge gap exists regarding its biological activity and toxicological profile. For researchers in drug development, while the naphthalene core is present in some pharmaceuticals, the extensive fluorination and presence of bromine in this specific compound necessitate dedicated studies to ascertain its safety and potential therapeutic relevance. Future research should

focus on detailed toxicological evaluations and screening for biological activity to fully understand the potential of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. 2-Bromoheptafluoronaphthalene | 27041-17-4 \[sigmaaldrich.com\]](#)
- [2. capotchem.com \[capotchem.com\]](#)
- [3. 2-Bromoheptafluoronaphthalene | C10BrF7 | CID 11427572 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [5. CN117964457A - Synthesis method of octafluoronaphthalene and synthesis method of 2-bromoheptafluoronaphthalene - Google Patents \[patents.google.com\]](#)
- [6. 2-Bromoheptafluoronaphthalene | CAS#:27041-17-4 | Chemsrcc \[chemsrc.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. In vitro screening of per- and polyfluorinated substances \(PFAS\) for interference with seven thyroid hormone system targets across nine assays - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. \[Toxicity of selected brominated aromatic compounds\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Health toxicity effects of brominated flame retardants: From environmental to human exposure - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Effects of naphthalene and naphthalene metabolites on the in vitro humoral immune response - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Nrf2 and NF-κB and Their Concerted Modulation in Cancer Pathogenesis and Progression - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. \[PDF\] Modulation of Nrf2 and NF-κB Signaling Pathways by Naturally Occurring Compounds in Relation to Cancer Prevention and Therapy. Are Combinations Better Than Single Compounds? | Semantic Scholar \[semanticscholar.org\]](#)

- [14. Modulation of Nrf2 and NF-κB Signaling Pathways by Naturally Occurring Compounds in Relation to Cancer Prevention and Therapy. Are Combinations Better Than Single Compounds? - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Bromoheptafluoronaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1279436/docs#a-comprehensive-technical-guide-to-2-bromoheptafluoronaphthalene\]](https://www.benchchem.com/product/b1279436/docs#a-comprehensive-technical-guide-to-2-bromoheptafluoronaphthalene)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

